

# An In-depth Technical Guide to Oxazinin Analogues and Derivatives

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## Compound of Interest

Compound Name: Oxazinin 3

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Disclaimer: The compound "**Oxazinin 3**" is not a recognized name in the reviewed scientific literature. This guide focuses on the known and studied compound Oxazinin A and the broader class of oxazinins, providing a framework for understanding their derivatives and analogs.

## Core Compound: Oxazinin A

Oxazinin A is a racemic, pseudodimeric natural product first isolated from the filamentous fungus *Eurotiomycetes* strain 110162.[1] Its complex pentacyclic structure is a unique amalgamation of benzoxazine, isoquinoline, and pyran rings.[1] The discovery and synthesis of Oxazinin A have opened avenues for exploring a new class of bioactive molecules.

## Biological Activity of Oxazinin A

Oxazinin A has demonstrated notable biological activity, particularly against *Mycobacterium tuberculosis*, the causative agent of tuberculosis.[1][2] It also exhibits modest antagonism of transient receptor potential (TRP) channels.[1]

Compound	Target/Assay	Activity Metric	Value	Reference
Oxazinin A	Mycobacterium tuberculosis	IC50	2.9 $\mu$ M	[1]
Oxazinin A	Human CEM-TART T-cell leukemia line	LC50	4.7 $\mu$ M	[1]
Oxazinin A	Human TRPM8 channel	IC50	6.6 $\mu$ M	[1]
Oxazinin A	Human TRPV4 channel	IC50	50.8 $\mu$ M	[1]

## Known Analogs and Derivatives

While a broad library of publicly documented "**Oxazinin 3**" or specific Oxazinin A analogs with comprehensive structure-activity relationship (SAR) data is not currently available, the synthetic route developed for Oxazinin A is highly adaptable for the creation of a diverse set of analogs to probe SAR.[2] The general class of oxazines and their derivatives are known to possess a wide range of biological activities, including but not limited to, antibacterial, antifungal, anticancer, and anti-inflammatory properties.

## Experimental Protocols

The following is a detailed methodology for a key experiment related to the core oxazinin scaffold: the biomimetic total synthesis of Oxazinin A. This protocol serves as a foundational method for the generation of future analogs.

## Biomimetic Total Synthesis of Oxazinin A

This synthesis involves a multi-component cascade reaction.

Materials:

- Prenylated polyketide aldehyde precursor
- Anthranilic acid

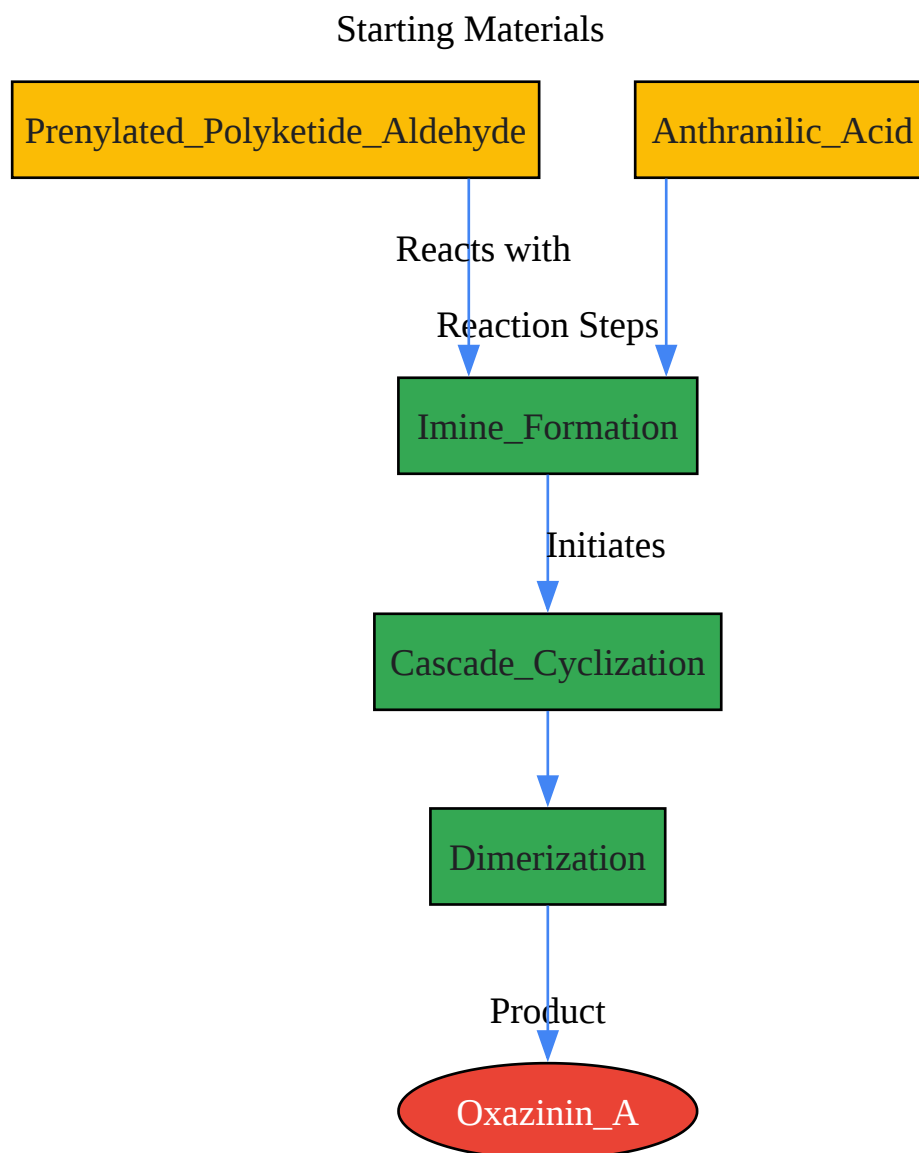
- Methanol
- Standard laboratory glassware and purification equipment (e.g., HPLC)

#### Procedure:

- **Preparation of the Aldehyde Precursor:** The synthesis of the prenylated polyketide aldehyde precursor is a multi-step process that is detailed in the work by Moore and coworkers (2022).
- **Cascade Reaction:** The aldehyde precursor is reacted with anthranilic acid in methanol.
- **Dimerization:** The reaction mixture is stirred, allowing for an imine formation-initiated cascade of intramolecular cyclization and intermolecular dimerization to occur.
- **Diastereomer Formation:** This non-enzymatic cascade results in the formation of multiple diastereomers of Oxazinin A.
- **Purification:** The resulting diastereomers are separated and purified using High-Performance Liquid Chromatography (HPLC).
- **Structural Elucidation:** The structure of the synthesized Oxazinin A is confirmed using spectroscopic methods such as  $^1\text{H}$  and  $^{15}\text{N}$  HMBC NMR.[\[2\]](#)

## Visualizations

### Synthetic Pathway of Oxazinin A



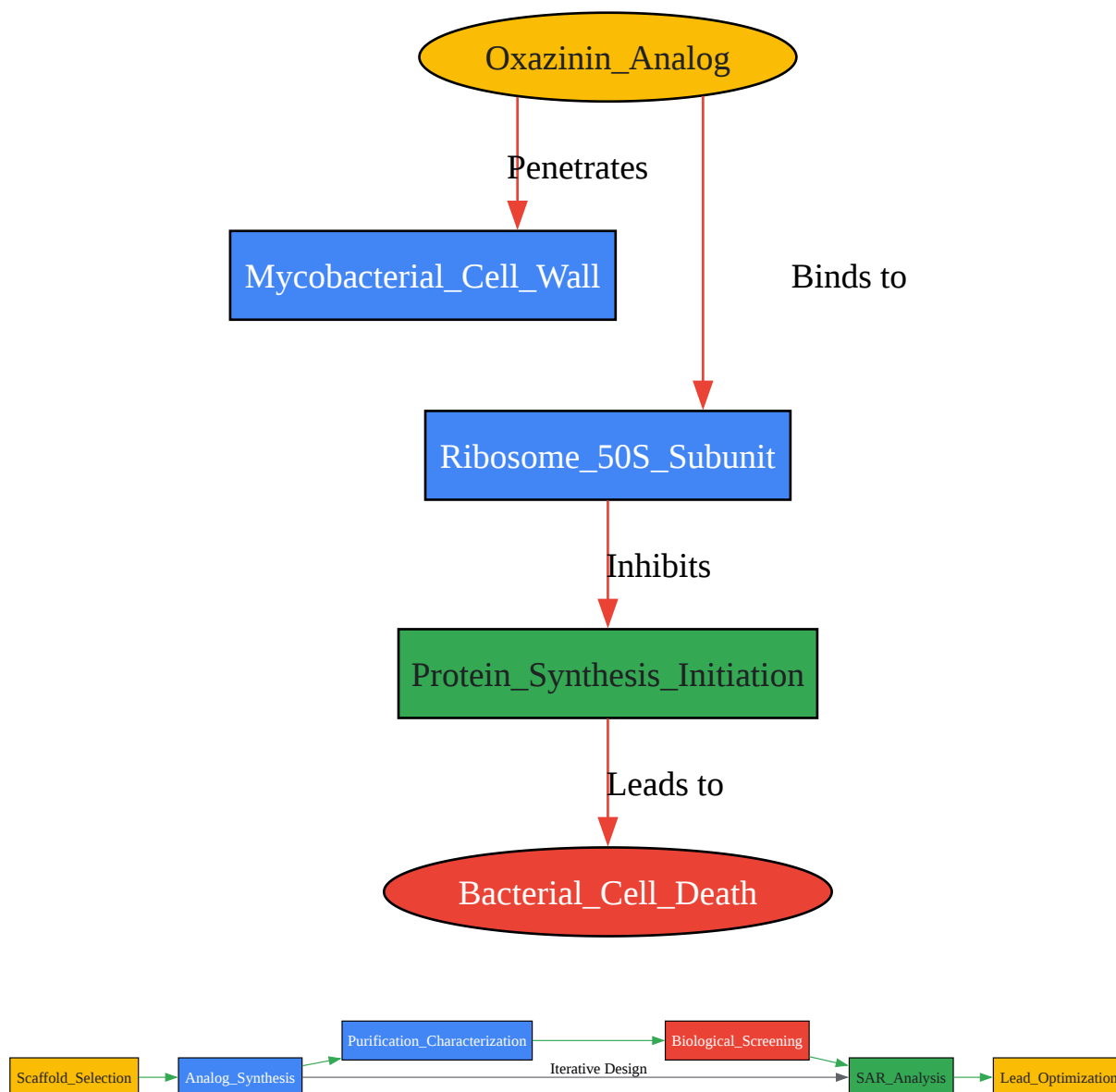
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Caption: Biomimetic synthesis of Oxazinin A.

## Hypothetical Signaling Pathway for Antimycobacterial Action

Disclaimer: The following diagram represents a hypothetical signaling pathway based on the known antimycobacterial activity of oxazolidinones, a class of compounds with a similar mode

of action to some synthetic oxazinone derivatives. The precise mechanism of Oxazinin A is still under investigation.



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## References

- 1. Oxazinin A, a Pseudodimeric Natural Product of Mixed Biosynthetic Origin from a Filamentous Fungus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biomimetic Total Synthesis and Investigation of the Non-Enzymatic Chemistry of Oxazinin A - PMC [pmc.ncbi.nlm.nih.gov]
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